

Meclofenamic Acid- $^{13}\text{C}_6$: A Technical Guide to the Certificate of Analysis

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Compound of Interest

Compound Name: Meclofenamic acid- $^{13}\text{C}_6$

Cat. No.: B15604026

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the quality control, analytical testing, and certification of Meclofenamic acid- $^{13}\text{C}_6$. Meclofenamic acid- $^{13}\text{C}_6$ is the $^{13}\text{C}_6$ labeled version of Meclofenamic acid, a non-steroidal anti-inflammatory drug (NSAID). This isotopically labeled compound is primarily utilized as an internal standard for quantitative analyses such as NMR, GC-MS, or LC-MS, and as a tracer in metabolic studies.^{[1][2]} This guide will detail the key analytical data, experimental protocols, and quality assurance workflows associated with a typical Certificate of Analysis (CoA) for this compound.

Quantitative Data Summary

The following tables summarize the typical quantitative data and specifications presented in a Certificate of Analysis for Meclofenamic acid- $^{13}\text{C}_6$.

Table 1: Identification and Physical Properties

Parameter	Specification
Product Name	Meclofenamic acid- ¹³ C ₆
Appearance	White to Off-White Solid
Molecular Formula	¹³ C ₆ C ₈ H ₁₁ Cl ₂ NO ₂
Molecular Weight	302.19 g/mol
CAS Number	Not available (Unlabeled: 644-62-2)
Storage Conditions	Store at room temperature, protected from light and moisture.

Table 2: Purity and Quality Assays

Analytical Test	Method	Specification
Purity (HPLC)	High-Performance Liquid Chromatography	≥99.0%
Identity (¹ H-NMR)	Proton Nuclear Magnetic Resonance	Conforms to structure
Identity (Mass Spec)	Mass Spectrometry	Conforms to structure
Isotopic Purity	Mass Spectrometry	≥99% ¹³ C incorporation
Residual Solvents	Gas Chromatography (GC)	Meets USP <467> requirements

Experimental Protocols

Detailed methodologies for the key analytical experiments cited in the Certificate of Analysis are provided below.

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

This method is used to determine the purity of Meclofenamic acid- $^{13}\text{C}_6$ by separating it from any potential impurities.

- Instrumentation: A standard HPLC system equipped with a UV-Vis detector.
- Column: A reversed-phase C18 column (e.g., 250 mm x 4.6 mm, 5 μm particle size) is commonly used.^[3]
- Mobile Phase: A gradient mixture of an organic solvent (e.g., acetonitrile) and an aqueous buffer (e.g., 0.1% formic acid in water).
- Flow Rate: A typical flow rate is 1.0 mL/min.
- Injection Volume: 10 μL .
- Detection: UV detection at a wavelength of 275 nm.^[4]
- Procedure: A solution of Meclofenamic acid- $^{13}\text{C}_6$ is prepared in the mobile phase and injected into the HPLC system. The retention time of the main peak is recorded, and the peak area is used to calculate the purity relative to any impurity peaks.

Proton Nuclear Magnetic Resonance (^1H -NMR) for Structural Identity

^1H -NMR spectroscopy is employed to confirm the chemical structure of the molecule.

- Instrumentation: A 400 MHz (or higher) NMR spectrometer.
- Solvent: Deuterated chloroform (CDCl_3) or deuterated dimethyl sulfoxide (DMSO-d_6).
- Procedure: A small amount of the sample is dissolved in the deuterated solvent, and the ^1H -NMR spectrum is acquired. The chemical shifts, splitting patterns, and integration of the peaks are analyzed and compared to the expected spectrum for Meclofenamic acid to confirm its identity. The absence of significant signals corresponding to the unlabeled phenyl ring protons confirms the $^{13}\text{C}_6$ labeling.

Mass Spectrometry (MS) for Identity and Isotopic Purity

Mass spectrometry is used to confirm the molecular weight and the isotopic enrichment of the labeled compound.

- Instrumentation: A high-resolution mass spectrometer (e.g., LC-TOF or Q-TOF).
- Ionization Mode: Electrospray Ionization (ESI) in negative or positive mode.
- Procedure: The sample is introduced into the mass spectrometer, and the mass-to-charge ratio (m/z) of the molecular ion is measured. The observed molecular weight should correspond to the calculated molecular weight of Meclofenamic acid- $^{13}\text{C}_6$. The isotopic distribution is analyzed to confirm the incorporation of six ^{13}C atoms.

Gas Chromatography (GC) for Residual Solvents

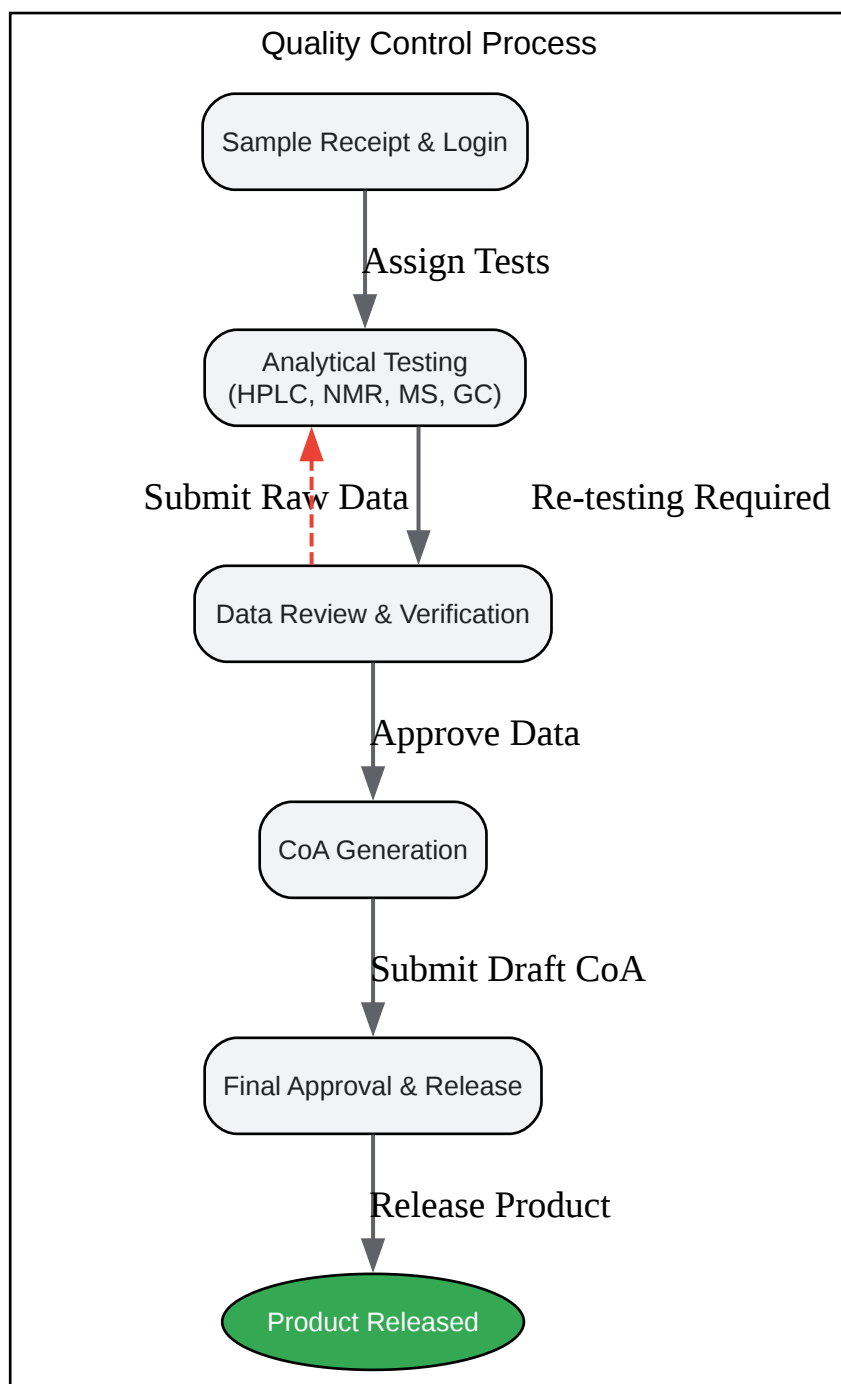
This method is used to identify and quantify any residual solvents from the manufacturing process.

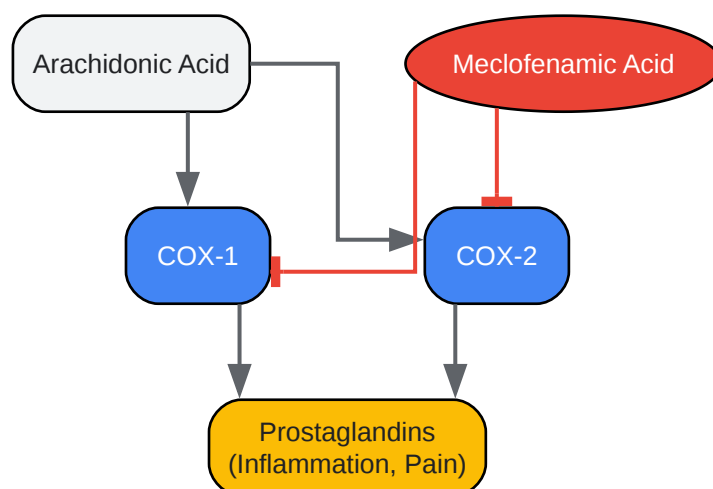
- Instrumentation: A gas chromatograph equipped with a flame ionization detector (FID) and a suitable capillary column.[\[3\]](#)
- Injector and Detector Temperature: Maintained at appropriate temperatures to ensure efficient vaporization and detection.[\[3\]](#)
- Sample Preparation: The sample is dissolved in a suitable solvent and may require derivatization to increase volatility.[\[3\]](#)
- Procedure: The prepared sample is injected into the GC. The retention times of any observed peaks are compared to those of known solvent standards to identify them, and the peak areas are used for quantification.

Mandatory Visualizations

Certificate of Analysis Workflow

The following diagram illustrates the typical workflow for generating a Certificate of Analysis for a chemical reference standard like Meclofenamic acid- $^{13}\text{C}_6$.





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